

# Isostearic Acid vs. 17-Methylstearic Acid: A Comparative Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 17-Methylstearic acid

Cat. No.: B1229425

[Get Quote](#)

In the landscape of fatty acids utilized in research and drug development, isostearic acid and **17-methylstearic acid** represent two branched-chain isomers of stearic acid with distinct physicochemical properties and applications. This guide provides a comprehensive comparison of these two fatty acids, offering insights into their structural differences, physical characteristics, and functional performance, supported by available data.

## At a Glance: Key Differences

Feature	Isostearic Acid	17-Methylstearic Acid
Structure	Mixture of methyl-branched isomers of octadecanoic acid (C18)	A specific isomer of nonadecanoic acid (C19) with a methyl group at the 17th carbon
Physical State	Liquid at room temperature	Solid at room temperature
Melting Point	Wide range, typically below room temperature	~67-68 °C
Primary Applications	Cosmetics, lubricants, emulsifiers, skin penetration enhancers	Surfactant, emulsifier, research chemical

## Physicochemical Properties: A Detailed Comparison

The structural divergence between isostearic acid, a mixture of isomers, and the specific structure of **17-methylstearic acid** leads to significant differences in their physical and chemical properties.

Property	Isostearic Acid	17-Methylstearic Acid
Chemical Formula	C <sub>18</sub> H <sub>36</sub> O <sub>2</sub>	C <sub>19</sub> H <sub>38</sub> O <sub>2</sub>
Molecular Weight	284.48 g/mol	298.5 g/mol
Appearance	Clear, pale yellow liquid[1]	White, waxy solid
Melting Point	-10 to 10 °C (commercial grades)	67.8-68.5 °C[2][3]
Boiling Point	~280-310 °C	Not readily available
Solubility	Insoluble in water; soluble in oils and organic solvents[1]	Insoluble in water; soluble in organic solvents
Oxidative Stability	High, due to branched structure[1][4]	Expected to be high, as a saturated fatty acid

Note: The properties of commercial isostearic acid can vary due to the isomeric distribution.

## Structural Representation

The distinct branching patterns of isostearic acid and **17-methylstearic acid** are visualized below.

## 17-Methylstearic Acid

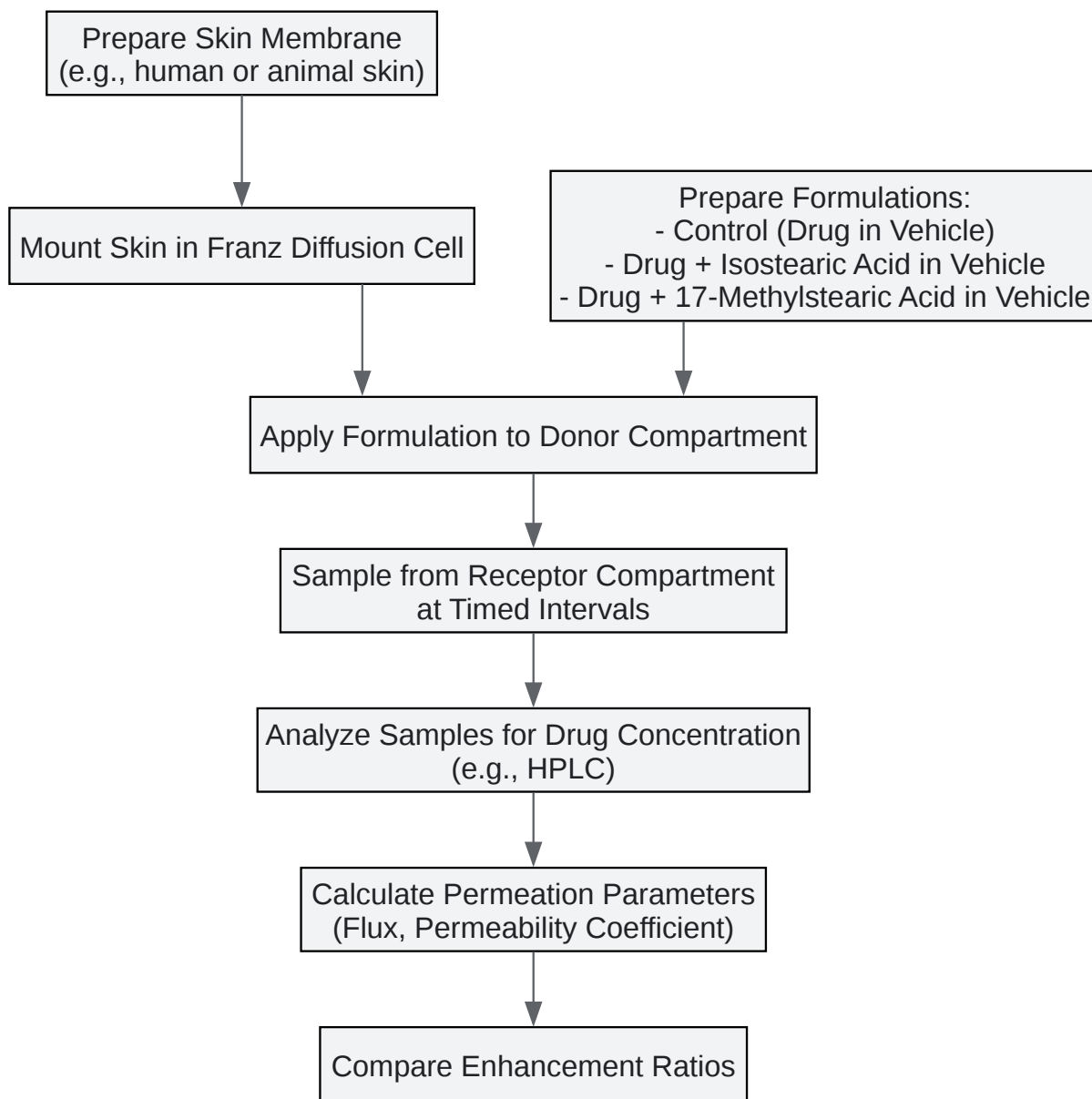
Carboxylic Acid Group (-COOH)  
+  
16-Carbon Chain

Methyl Group (-CH<sub>3</sub>)  
at C17

## Isostearic Acid (Example Isomer: 16-Methylheptadecanoic Acid)

Carboxylic Acid Group (-COOH)  
+  
15-Carbon Chain

Methyl Group (-CH<sub>3</sub>)  
at C16



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Branched-chain fatty acids role in health and nutrition | Dellait [dellait.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Branched-chain fatty acids affect the expression of fatty acid synthase and C-reactive protein genes in the hepatocyte cell line - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 4 Final Report on the Safety Assessment of Isostearic Acid | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Isostearic Acid vs. 17-Methylstearic Acid: A Comparative Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1229425#isostearic-acid-vs-17-methylstearic-acid-a-comparison]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)